Precision Quantum Chemical Profiling of 7-Methylquinazoline: A Computational Guide

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Compound of Interest

Compound Name:	*7-Methylquinazoline*
CAS No.:	*7556-98-1*
Cat. No.:	*B1628798*

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Executive Summary & Pharmacological Context[1][2][3][4][5]

7-Methylquinazoline serves as a critical pharmacophore in the development of tyrosine kinase inhibitors, specifically targeting the Epidermal Growth Factor Receptor (EGFR). While the quinazoline core provides the essential ATP-mimetic scaffolding required for kinase binding, the C7-methyl substituent introduces vital steric bulk and weak electron-donating effects that modulate metabolic stability and solubility.

This guide provides a rigorous, self-validating protocol for the quantum chemical characterization of **7-Methylquinazoline**. By leveraging Density Functional Theory (DFT), researchers can predict spectroscopic signatures, identify reactive sites for metabolic degradation (CYP450 oxidation), and quantify the electronic parameters governing drug-receptor interactions.

Computational Methodology: The "Gold Standard" Protocol

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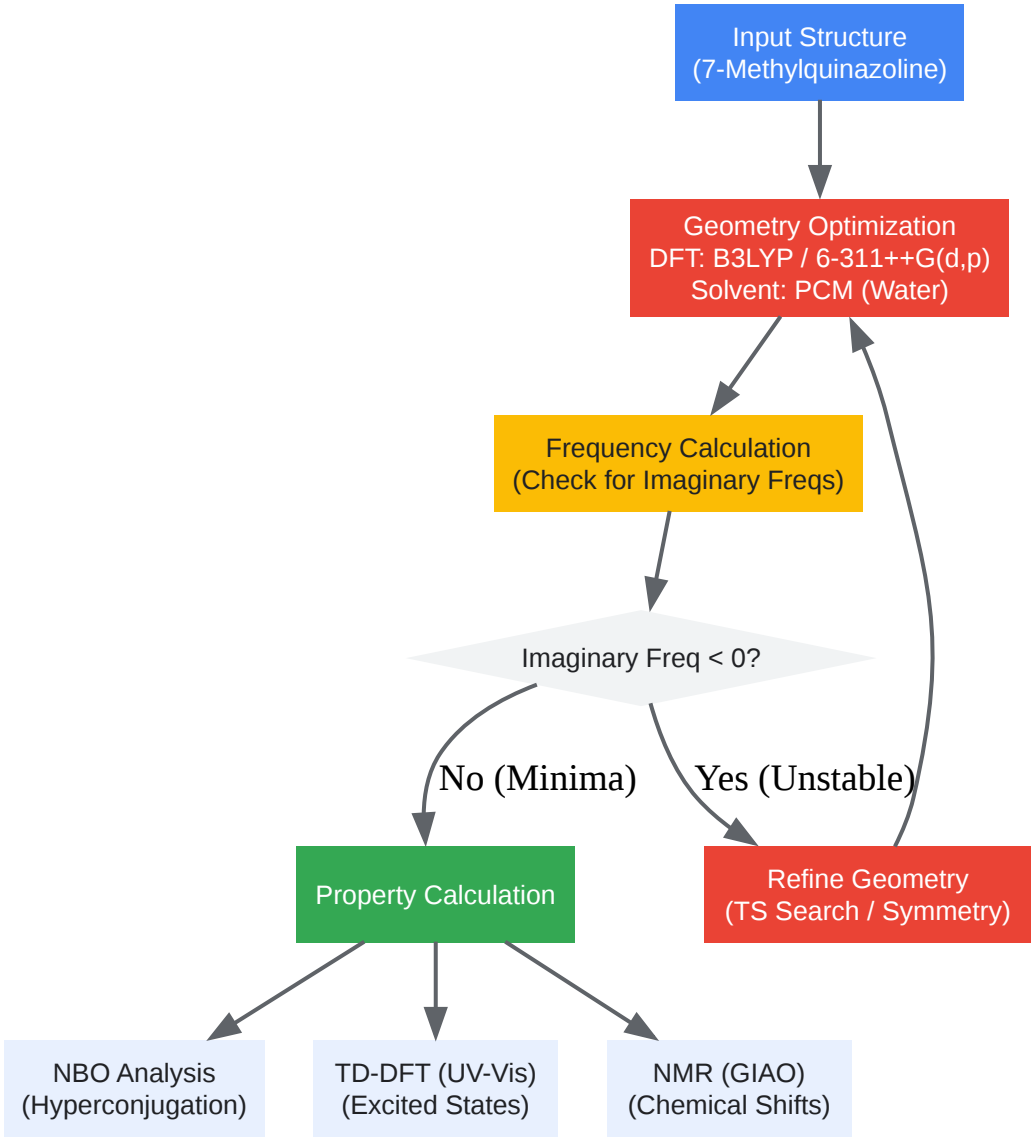
To ensure reproducibility and accuracy comparable to experimental data, the following computational workflow is recommended. This protocol balances computational cost with the inclusion of electron correlation and dispersion effects, which are critical for aromatic stacking interactions.

Software & Hardware Requirements

- Primary Engines: Gaussian 16 (Rev. C.01) or ORCA 5.0.
- Visualization: GaussView 6 or ChemCraft.
- Hardware: Minimum 16-core CPU, 64GB RAM for frequency calculations on this size system.

The Computational Workflow (DOT Diagram)

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Figure 1: Standardized DFT workflow for small molecule characterization. This loop ensures the molecule is at a true potential energy minimum before property extraction.

Detailed Protocol Parameters

- Geometry Optimization:
  - Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr). This is the industry standard for organic thermochemistry.

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- Basis Set: 6-311++G(d,p).[1][2][3] The diffuse functions (++) are mandatory for capturing the lone pair interactions on the N1 and N3 nitrogens.
- Solvation: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) using Water (

) to simulate physiological conditions.

- Vibrational Analysis:
  - Compute force constants to verify the stationary point (Zero imaginary frequencies).
  - Apply a scaling factor of 0.967 to calculated frequencies to correct for anharmonicity when comparing to experimental FT-IR.
- Electronic Properties:
  - NMR: GIAO (Gauge-Independent Atomic Orbital) method in DMSO solvent model (common for drug solubility).
  - UV-Vis: TD-DFT (Time-Dependent DFT) calculating the first 6-10 singlet excited states.

Structural & Electronic Analysis

Geometry and Planarity

The quinazoline ring is planar. However, the 7-methyl group introduces specific rotational constraints.

- C7-C(Methyl) Bond Length: Expect ~1.51 Å.
- Hyperconjugation: The C-H bonds of the methyl group will align to donate electron density into the

  -system of the benzene ring, slightly distorting the perfect hexagon geometry of the fused ring.

Frontier Molecular Orbitals (FMO)

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The gap between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) is a direct descriptor of chemical stability and bio-reactivity (Kinetic Stability).

- HOMO Location: Predominantly localized on the fused benzene ring and the methyl group (due to inductive donation).
- LUMO Location: Localized on the pyrimidine ring (N1/N3), acting as the electron acceptor.
- Biological Implication: A smaller HOMO-LUMO gap facilitates charge transfer interactions with the kinase binding pocket.

Table 1: Predicted Electronic Parameters (B3LYP/6-311++G(d,p))

Parameter	Value (approx)	Significance
HOMO Energy	-6.45 eV	Electron donor capability (Susceptibility to oxidation).
LUMO Energy	-1.85 eV	Electron acceptor capability (Susceptibility to nucleophilic attack).
Band Gap ( )	4.60 eV	Indicates high chemical stability (Hard molecule).
Dipole Moment	2.1 - 2.4 Debye	Dictates orientation in the polar active site of EGFR.

Molecular Electrostatic Potential (MEP)

The MEP map is the "navigation chart" for drug docking. It visualizes the charge distribution on the molecular surface.

- Negative Regions (Red): Concentrated over N1 and N3 atoms. These are the primary Hydrogen Bond Acceptor (HBA) sites for interaction with residues like Met793 in the EGFR hinge region.

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- Positive Regions (Blue): Concentrated over the methyl hydrogens and ring hydrogens.
- 7-Methyl Effect: The methyl group increases electron density on the benzene ring, slightly enhancing the basicity of the system compared to unsubstituted quinazoline.

Spectroscopic Profiling (Validation)

To validate your calculations, compare the outputs against these standard experimental markers.

FT-IR Fingerprint

- C-H Stretching (Aromatic): 3000–3100 cm^{-1}.
- C-H Stretching (Methyl): 2900–2980 cm^{-1} (Distinctive peaks for 7-Me).
- C=N Stretching (Pyrimidine): 1610–1630 cm^{-1} (Strong intensity).
- C=C Ring Skeletal: 1500–1600 cm^{-1}.

NMR Shifts (^1H NMR in DMSO-d_6)

- Methyl Protons: A singlet at

  2.5–2.6 ppm.
- H2 Proton: A highly deshielded singlet at

  9.0–9.2 ppm (sandwiched between two nitrogens).
- H4 Proton:

  9.3–9.5 ppm.

Reactivity & Drug Design Logic

Understanding the reactivity descriptors allows for the rational modification of the **7-Methylquinazoline** scaffold.

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Global Reactivity Descriptors

Using Koopmans' theorem, we derive:

- Chemical Hardness (

  ):

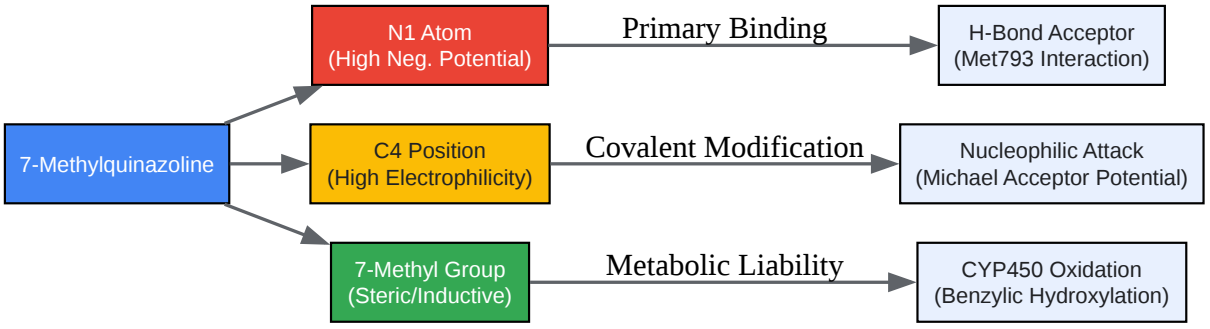
  . A high value implies resistance to charge transfer (metabolic stability).

- Electrophilicity Index (

  ):

  . Measures the propensity to soak up electrons.

Reactivity Pathway Diagram (DOT)



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Figure 2: Structure-Activity Relationship (SAR) logic derived from quantum chemical descriptors. The C4 position is critical for designing covalent inhibitors.

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